

# Preparation of U-101958 Maleate Stock Solution: An Application Note and Protocol

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## Compound of Interest

Compound Name: U-101958 maleate

Cat. No.: B1682657

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This document provides a detailed protocol for the preparation of a stock solution of **U-101958 maleate**, a selective D<sub>4</sub> dopamine receptor antagonist. Adherence to this protocol will ensure the accurate and reproducible preparation of this solution for use in various research and drug development applications.

## Compound Information

**U-101958 maleate** is a valuable tool for studying the role of the D<sub>4</sub> dopamine receptor in various physiological and pathological processes.<sup>[1]</sup> Accurate preparation of stock solutions is the first critical step in any experiment.

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>29</sub> N <sub>3</sub> O · C <sub>4</sub> H <sub>4</sub> O <sub>4</sub>	
Molecular Weight	455.55 g/mol	[2]
CAS Number	224170-09-6	
Appearance	Off-white solid	
Purity	>98% (refer to Certificate of Analysis)	[3]

## Solubility Data

The choice of solvent is critical for preparing a stable and effective stock solution. The solubility of **U-101958 maleate** in various common laboratory solvents is summarized below.

Solvent	Solubility	Source
DMSO	11 mg/mL	
Ethanol	2.7 mg/mL	
Water	3 mg/mL	

Based on its solubility, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing the primary stock solution due to its ability to dissolve the compound at a higher concentration.

## Experimental Protocol: Preparation of a 10 mM U-101958 Maleate Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **U-101958 maleate** in DMSO.

Materials:

- **U-101958 maleate** salt (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

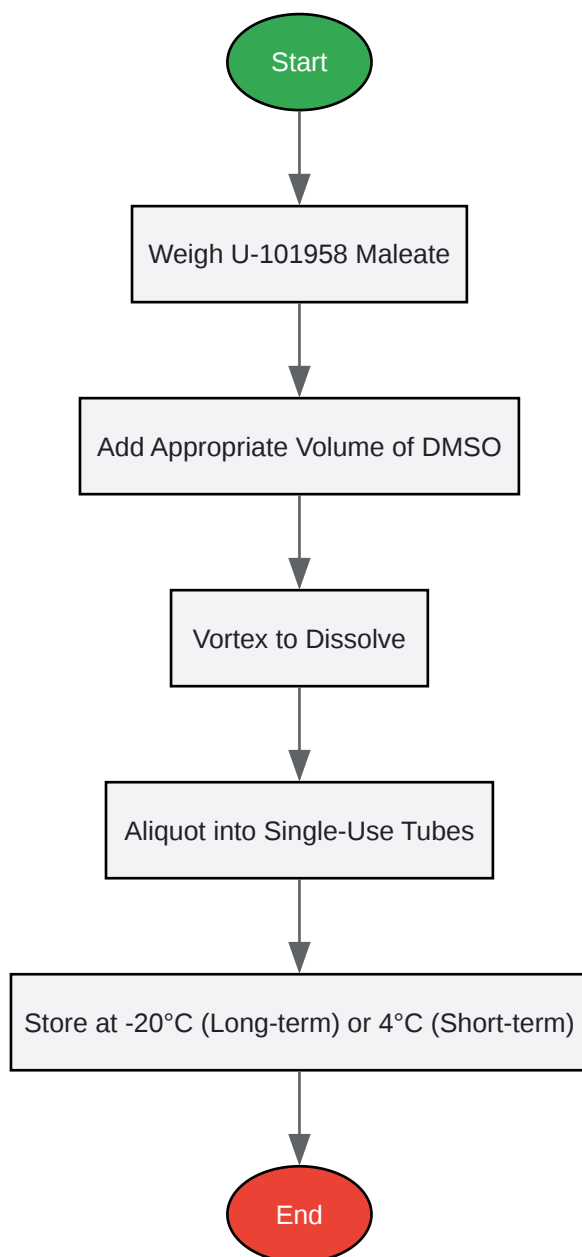
#### Procedure:

- Pre-weighing Preparation: Before handling the compound, ensure that all necessary equipment is clean and calibrated. Work in a well-ventilated area or a chemical fume hood.
- Weighing the Compound:
  - Tare the analytical balance with a clean microcentrifuge tube or vial.
  - Carefully weigh out the desired amount of **U-101958 maleate**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.56 mg of the compound.
    - Calculation:
      - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{moles}$
      - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ moles}$
      - $\text{moles} \times \text{Molecular Weight (g/mol)} = \text{mass (g)}$
      - $0.00001 \text{ moles} \times 455.55 \text{ g/mol} = 0.0045555 \text{ g} = 4.56 \text{ mg}$
- Solvent Addition:
  - Using a calibrated pipette, add the calculated volume of DMSO to the tube containing the weighed **U-101958 maleate**. For 4.56 mg of the compound, add 1 mL of DMSO.
- Dissolution:
  - Cap the tube securely.
  - Vortex the solution until the **U-101958 maleate** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary, though it is generally soluble with vortexing. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:

- For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots in a dry, dark place. For short-term storage (days to weeks), 0-4°C is suitable. For long-term storage (months to years), -20°C is recommended.[3]

## Visualizations

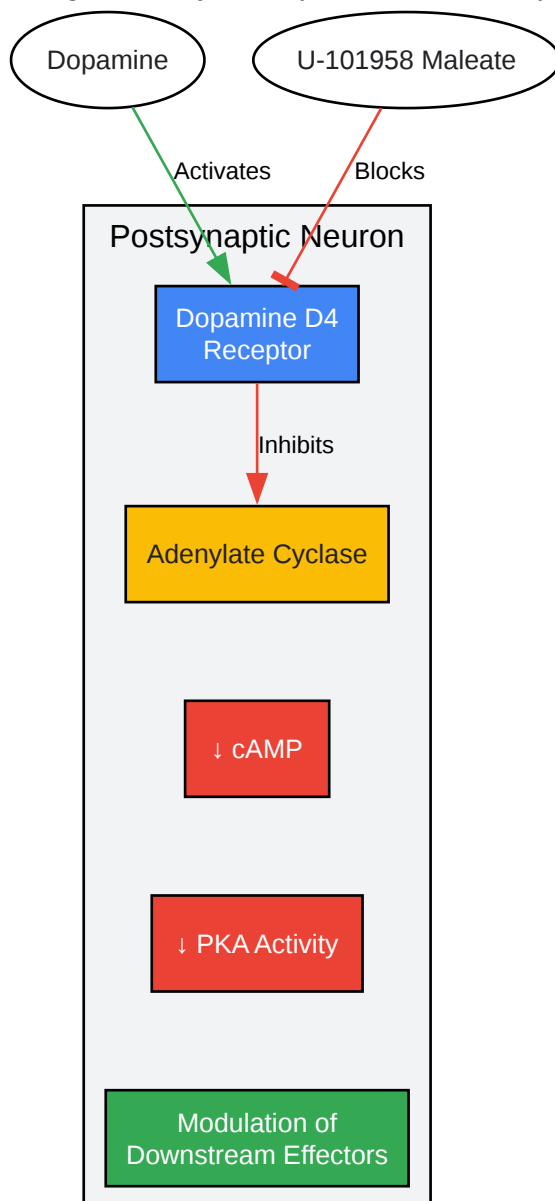
Experimental Workflow for U-101958 Maleate Stock Solution Preparation



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Caption: Workflow for preparing **U-101958 maleate** stock solution.

#### Simplified Signaling Pathway of Dopamine D4 Receptor Antagonism



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Caption: **U-101958 maleate** as a D4 receptor antagonist.

Disclaimer: This product is for research use only and is not intended for human or veterinary use.[3] Always consult the Safety Data Sheet (SDS) for this product for complete safety and handling information.

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## References

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- 3. medkoo.com [medkoo.com]
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